Spectral Analysis of 2-Nitrobenzenesulfonic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*2-Nitrobenzenesulfonic acid*
CAS No.:	*80-82-0*
Cat. No.:	*B3029831*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for **2-Nitrobenzenesulfonic acid** ($C_6H_5NO_5S$), a significant compound in various chemical syntheses. Due to the limited availability of experimentally derived spectra in public databases, this document combines available mass spectrometry data with predicted and analogous Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectral data to offer a thorough analytical profile.

Spectroscopic Data Summary

The following tables summarize the key spectral data for **2-Nitrobenzenesulfonic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Precise experimental NMR data for **2-Nitrobenzenesulfonic acid** is not readily available in public repositories. The following data is predicted based on the analysis of its constituent functional groups and comparison with structurally similar compounds.

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Table 1: Predicted ^{1}H NMR Spectral Data for **2-Nitrobenzenesulfonic Acid**

Proton Assignment	Predicted Chemical Shift (δ) [ppm]	Multiplicity
Aromatic Protons	7.5 - 8.5	Multiplet
Sulfonic Acid Proton	> 10	Singlet (broad)

Table 2: Predicted ^{13}C NMR Spectral Data for **2-Nitrobenzenesulfonic Acid**

Carbon Assignment	Predicted Chemical Shift (δ) [ppm]
C-SO_3H	145 - 150
C-NO_2	148 - 152
Aromatic C-H	120 - 140

Infrared (IR) Spectroscopy

An experimental IR spectrum for **2-Nitrobenzenesulfonic acid** is not widely published. The expected characteristic absorption bands are based on the known frequencies for its functional groups.

Table 3: Characteristic IR Absorption Bands for **2-Nitrobenzenesulfonic Acid**

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Functional Group	Characteristic Absorption (cm^{-1})	Intensity
O-H (Sulfonic Acid)	3200 - 2500	Strong, Broad
C-H (Aromatic)	3100 - 3000	Medium
C=C (Aromatic)	1600 - 1450	Medium to Weak
N-O (Nitro Asymmetric Stretch)	1550 - 1500	Strong
N-O (Nitro Symmetric Stretch)	1350 - 1300	Strong
S=O (Sulfonic Acid)	1250 - 1120 and 1080 - 1010	Strong
C-N (Nitro)	870 - 830	Medium

Mass Spectrometry (MS)

The mass spectrum of **2-Nitrobenzenesulfonic acid** provides valuable information about its molecular weight and fragmentation pattern.

Table 4: Mass Spectrometry Data for **2-Nitrobenzenesulfonic Acid**

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Parameter	Value
Molecular Formula	$C_6H_5NO_5S$
Molecular Weight	203.17 g/mol
Major Fragment Ions (m/z)	Relative Intensity
65	100.0
30	69.6
50	64.0
64	49.2
39	44.0
63	35.9
51	18.3
52	11.2
38	12.1
53	8.8

Experimental Protocols

The following are generalized experimental protocols for acquiring the spectral data presented.

NMR Spectroscopy

- Sample Preparation: Approximately 10-20 mg of **2-Nitrobenzenesulfonic acid** is dissolved in 0.5-0.7 mL of a suitable deuterated solvent (e.g., Deuterium Oxide (D_2O) or DMSO-d_6) in a 5 mm NMR tube. A small amount of a reference standard, such as tetramethylsilane (TMS) or a suitable internal standard for the chosen solvent, is added.

- Instrumentation: A high-resolution NMR spectrometer with a field strength of 300 MHz or higher is utilized.

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- ^{1}H NMR Data Acquisition: The proton spectrum is acquired using a standard single-pulse experiment. Key parameters include a spectral width of approximately 15 ppm, a sufficient number of scans to achieve a good signal-to-noise ratio, and a relaxation delay of 1-5 seconds.

- ^{13}C NMR Data Acquisition: The carbon spectrum is acquired using a proton-decoupled pulse sequence. A wider spectral width of approximately 220 ppm is used, and a significantly larger number of scans is required due to the lower natural abundance of ^{13}C.

IR Spectroscopy

- Sample Preparation: For solid samples, the Attenuated Total Reflectance (ATR) technique is commonly employed. A small amount of the solid **2-Nitrobenzenesulfonic acid** is placed directly on the ATR crystal (e.g., diamond or zinc selenide). Alternatively, a KBr pellet can be prepared by grinding a small amount of the sample with dry potassium bromide and pressing the mixture into a thin, transparent disk.

- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is used.

- Data Acquisition: A background spectrum of the empty ATR crystal or the pure KBr pellet is recorded and automatically subtracted from the sample spectrum. The sample is scanned over the mid-IR range, typically from 4000 to 400 cm^{-1}. To improve the signal-to-noise ratio, multiple scans (e.g., 16 or 32) are co-added.

Mass Spectrometry

- Sample Introduction: A dilute solution of **2-Nitrobenzenesulfonic acid** in a suitable solvent (e.g., methanol or acetonitrile/water mixture) is introduced into the mass spectrometer. This can be achieved through direct infusion or by coupling with a liquid chromatography system (LC-MS).

- Ionization: Electrospray ionization (ESI) is a suitable soft ionization technique for this polar and non-volatile compound. Analysis is typically performed in negative ion mode to deprotonate the acidic sulfonic acid group.

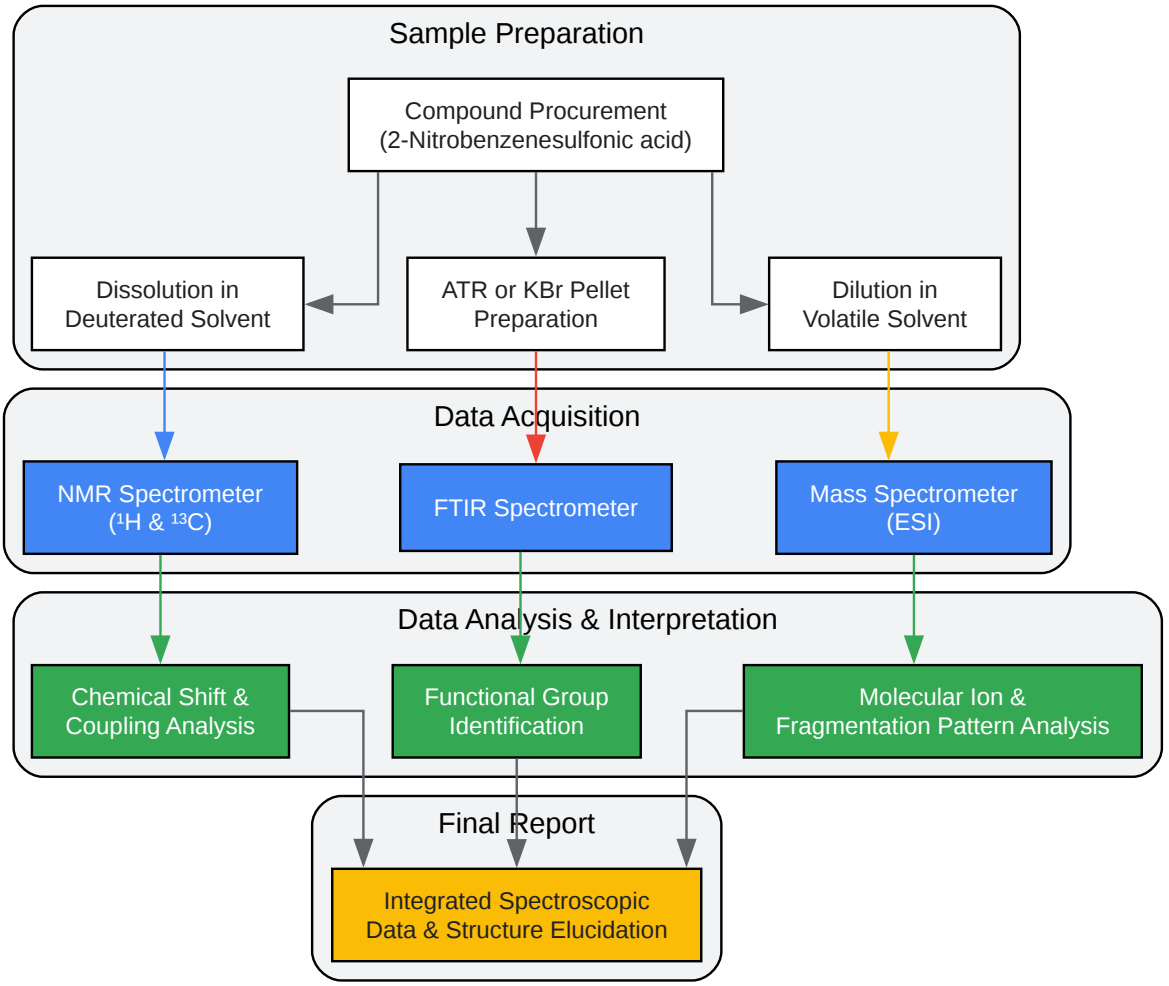
- Mass Analysis: A mass analyzer, such as a quadrupole, time-of-flight (TOF), or ion trap, is used to separate the ions based on their mass-to-charge ratio (m/z).

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- Fragmentation Analysis (MS/MS): To obtain structural information, tandem mass spectrometry (MS/MS) can be performed. The precursor ion corresponding to the deprotonated molecule is selected and subjected to collision-induced dissociation (CID) to generate fragment ions.

Visualized Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical compound like **2-Nitrobenzenesulfonic acid**.



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Caption: Workflow for Spectroscopic Analysis.

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